

in vitro and in vivo studies of ZG-10

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Compound of Interest

Compound Name: ZG-10

Cat. No.: B1456727

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An In-Depth Technical Guide on the Preclinical Profile of **ZG-10** (JNK-IN-2)

This technical guide provides a comprehensive overview of the available in vitro data for **ZG-10**, a c-Jun N-terminal kinase (JNK) inhibitor. The information is intended for researchers, scientists, and professionals in the field of drug development. To date, publicly accessible data on the in vivo studies of **ZG-10** is limited.

Introduction to ZG-10

ZG-10, also identified as JNK-IN-2, is a small molecule inhibitor targeting the c-Jun N-terminal kinase (JNK) family of proteins. The JNK signaling pathway is a critical component of the mitogen-activated protein kinase (MAPK) cascade and is implicated in a variety of cellular processes, including stress responses, apoptosis, and inflammation. Dysregulation of the JNK pathway has been associated with numerous diseases, including cancer, making it a target of interest for therapeutic intervention. **ZG-10** has been evaluated in vitro for its inhibitory activity against JNK isoforms and its cytotoxic effects across a broad panel of cancer cell lines.

In Vitro Studies

The in vitro evaluation of **ZG-10** has focused on its direct inhibitory effect on JNK isoforms and its anti-proliferative activity in cancer cells.

Kinase Inhibition Profile

ZG-10 demonstrates inhibitory activity against the three main JNK isoforms. The half-maximal inhibitory concentrations (IC₅₀) are summarized in the table below.

Target	IC50 (nM)
JNK1	809
JNK2	1140
JNK3	709

Table 1: Kinase inhibitory activity of ZG-10
against JNK isoforms.

Anti-proliferative Activity in Cancer Cell Lines

ZG-10 has been screened against a diverse panel of cancer cell lines, revealing a range of cytotoxic responses. The IC50 and Area Under the Curve (AUC) values for a selection of cell lines from the Genomics of Drug Sensitivity in Cancer (GDSC) database are presented below.

Cell Line	TCGA Classification	Tissue	Tissue Sub-type	IC50 (μM)	AUC
EoL-1-cell	UNCLASSIFIED	blood	haematopoietic_neoplasm_other	0.171507	0.294889
BE-13	ALL	blood	lymphoblastic_leukemia	0.336872	0.402278
COLO-800	SKCM	skin	melanoma	0.362813	0.412232
MFE-280	UCEC	urogenital_system	endometrium	0.366718	0.424469
NB4	LAML	blood	acute_myeloid_leukaemia	0.381867	0.414402
FADU	HNSC	aero_digestive_tract	head_and_neck	0.432176	0.440816
NTERA-2-cl-D1	UNCLASSIFIED	urogenital_system	testis	0.581263	0.488176
BL-41	UNCLASSIFIED	blood	Burkitt_lymphoma	0.6248	

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